

Application Notes: Using **Penicillin X Sodium Salt** in Bacterial Inhibition Assays

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Compound of Interest

Compound Name: *Penicillin X Sodium Salt*

Cat. No.: *B15352664*

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Introduction

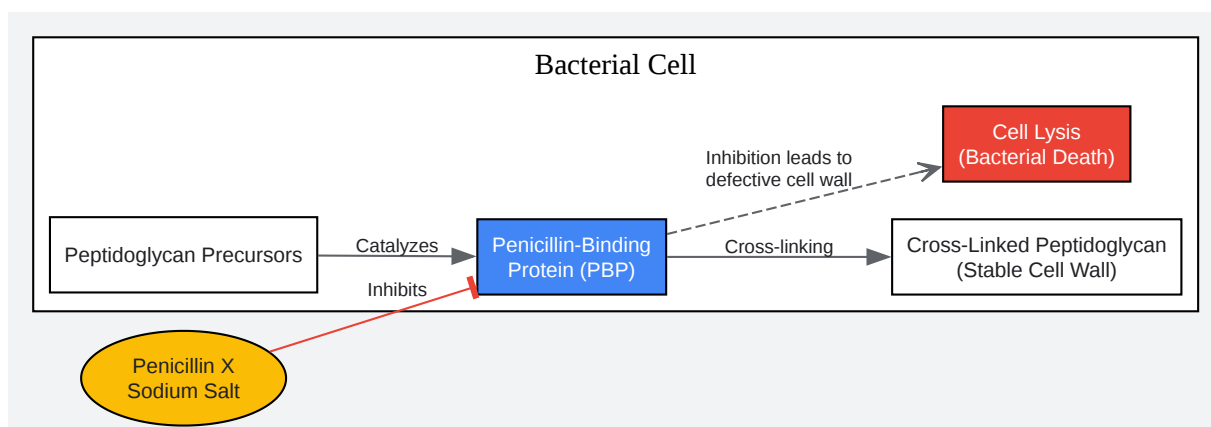
Penicillin X Sodium Salt, also known as p-Hydroxybenzylpenicillin sodium, is a member of the penicillin family of beta-lactam antibiotics.[1][2] These antibiotics are widely used to treat bacterial infections caused by susceptible organisms.[3][4] This document provides detailed application notes and protocols for utilizing **Penicillin X Sodium Salt** in bacterial inhibition assays to determine its efficacy against various bacterial strains. The primary application is the determination of the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of an antimicrobial agent that prevents the visible in vitro growth of a microorganism.[5][6]

Principle of Bacterial Inhibition Assays

Bacterial inhibition assays are fundamental in microbiology and drug discovery for assessing the antimicrobial activity of a substance. The core principle involves exposing a standardized bacterial population to varying concentrations of the antimicrobial agent and observing the effect on bacterial growth.[7] The most common methods are broth dilution and agar diffusion assays.[7][8][9] In a broth dilution assay, the bacteria are grown in a liquid medium containing serial dilutions of the antibiotic. The MIC is determined as the lowest concentration of the antibiotic that inhibits visible bacterial growth (turbidity).[5][9]

Mechanism of Action

Penicillin X, like other beta-lactam antibiotics, acts by inhibiting the synthesis of the bacterial cell wall.[1][3] Specifically, it targets and acylates penicillin-binding proteins (PBPs), which are enzymes essential for the cross-linking of peptidoglycan, a critical component of the bacterial cell wall.[3][10][11] This inhibition disrupts cell wall integrity, leading to cell lysis and bacterial death, particularly in Gram-positive bacteria which have a thick, exposed peptidoglycan layer. [3][10]



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Caption: Mechanism of action of Penicillin X.

Materials and Equipment

Reagents:

- **Penicillin X Sodium Salt** (CAS: 5985-13-7)[2]
- Bacterial strains of interest (e.g., *Staphylococcus aureus*, *Streptococcus pneumoniae*)
- Appropriate bacterial growth medium (e.g., Mueller-Hinton Broth or Agar)
- Sterile phosphate-buffered saline (PBS) or 0.9% saline
- Sterile deionized water
- Resazurin sodium salt (for viability indication, optional)

Equipment:

- Laminar flow hood or biological safety cabinet
- Autoclave
- Incubator (37°C)
- Spectrophotometer or McFarland standards
- Micropipettes and sterile tips
- Sterile 96-well microtiter plates
- Vortex mixer
- Plate reader (for optical density or fluorescence measurements)

Experimental Protocols

Protocol 1: Broth Microdilution Assay for MIC Determination

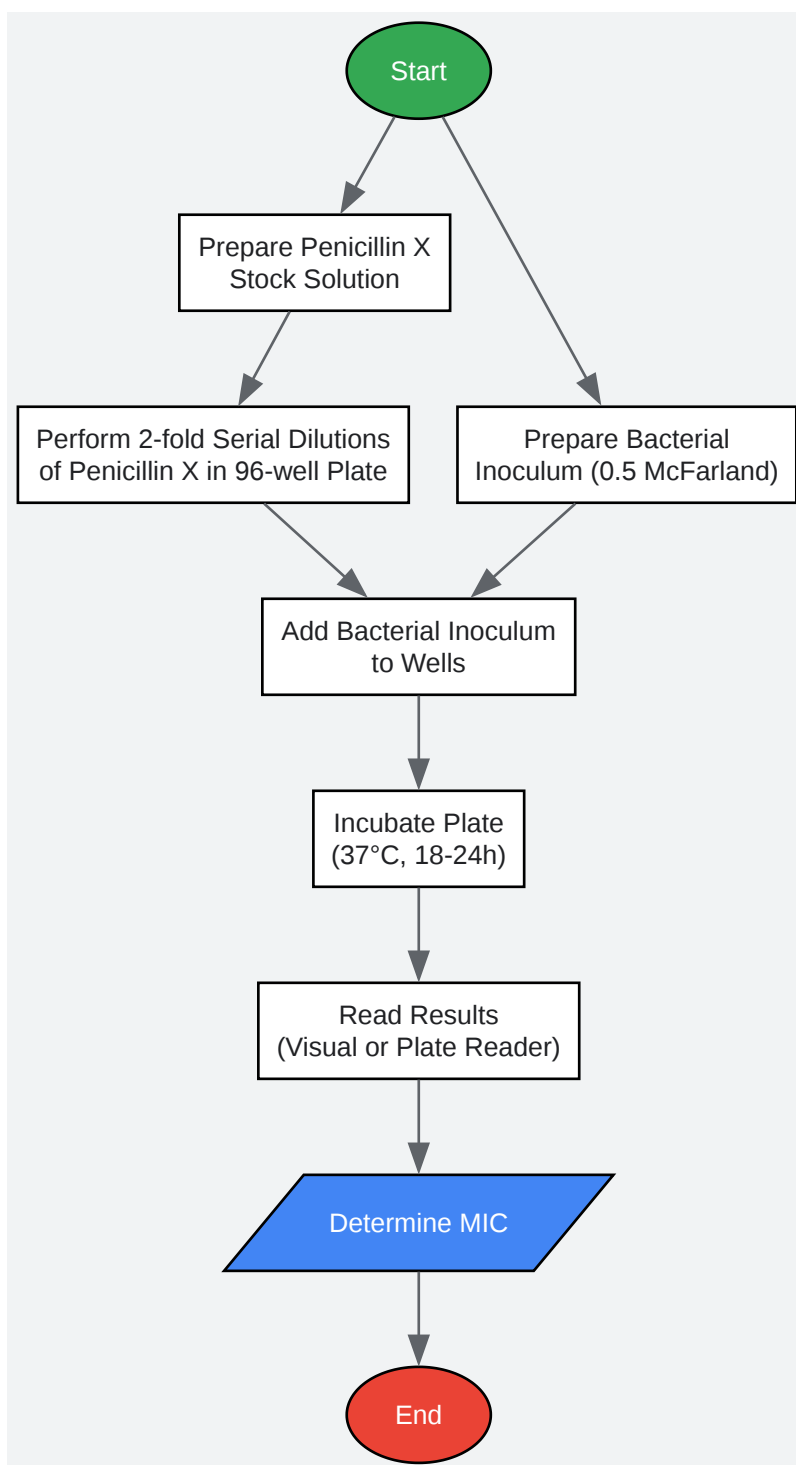
This protocol details the determination of the Minimum Inhibitory Concentration (MIC) of **Penicillin X Sodium Salt** using the broth microdilution method.

1. Preparation of **Penicillin X Sodium Salt** Stock Solution: a. Aseptically weigh a precise amount of **Penicillin X Sodium Salt** powder. b. Dissolve in a sterile solvent (e.g., sterile deionized water or PBS) to create a high-concentration stock solution (e.g., 1024 µg/mL). c. Filter-sterilize the stock solution using a 0.22 µm syringe filter.
2. Preparation of Bacterial Inoculum: a. From a fresh agar plate culture (18-24 hours old), pick several well-isolated colonies of the test bacterium. b. Suspend the colonies in sterile saline or PBS. c. Adjust the turbidity of the bacterial suspension to match a 0.5 McFarland standard, which corresponds to approximately $1-2 \times 10^8$ CFU/mL. d. Dilute this adjusted suspension in the appropriate broth medium to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in the test wells.

3. Assay Plate Setup: a. In a 96-well microtiter plate, add 100 μ L of sterile broth to all wells from columns 2 to 12. b. Add 200 μ L of the **Penicillin X Sodium Salt** stock solution to the first column of wells. c. Perform a 2-fold serial dilution by transferring 100 μ L from column 1 to column 2, mixing well, and then transferring 100 μ L from column 2 to column 3, and so on, up to column 10. Discard 100 μ L from column 10. d. Column 11 will serve as the positive control (bacterial growth without antibiotic), and column 12 will be the negative control (sterile broth only). e. Add 100 μ L of the prepared bacterial inoculum to all wells from columns 1 to 11. The final volume in each well will be 200 μ L.

4. Incubation: a. Cover the microtiter plate and incubate at 37°C for 18-24 hours under ambient atmospheric conditions.

5. Data Collection and Interpretation: a. After incubation, visually inspect the plate for turbidity. The MIC is the lowest concentration of **Penicillin X Sodium Salt** in which there is no visible growth. b. Optionally, for more quantitative results, read the optical density (OD) at 600 nm using a microplate reader. c. A viability indicator like resazurin can also be added and incubated for a short period, where a color change indicates viable cells.



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Caption: Workflow for MIC determination.

Data Presentation

Quantitative data from bacterial inhibition assays should be presented in a clear and organized manner to facilitate comparison and interpretation. The following table provides an example of how to summarize MIC data for **Penicillin X Sodium Salt** against various bacterial strains.

Bacterial Strain	ATCC Number	Penicillin X Sodium Salt MIC (µg/mL)	Interpretation
Staphylococcus aureus	25923	0.4	Susceptible
Staphylococcus aureus (MRSA)	33591	>1024	Resistant
Streptococcus pneumoniae	49619	0.1	Susceptible
Escherichia coli	25922	64	Intermediate
Pseudomonas aeruginosa	27853	>1024	Resistant

Note: The interpretation of susceptibility (Susceptible, Intermediate, Resistant) is based on established clinical breakpoints for penicillins, which are published by standards organizations like the Clinical and Laboratory Standards Institute (CLSI) or the European Committee on Antimicrobial Susceptibility Testing (EUCAST).^{[5][12]} The values presented in the table are for illustrative purposes only and may not reflect the actual MICs for **Penicillin X Sodium Salt**.

Troubleshooting and Considerations

- **Contamination:** Ensure all procedures are performed under aseptic conditions to prevent contamination.
- **Inoculum Density:** The density of the bacterial inoculum is critical for reproducible results. Always standardize using a McFarland standard or spectrophotometry.
- **Solubility:** Ensure **Penicillin X Sodium Salt** is fully dissolved in the stock solution.
- **Controls:** Always include positive (no antibiotic) and negative (no bacteria) controls to validate the assay.

- Bacterial Resistance: Be aware of potential resistance mechanisms in the test organisms, such as the production of beta-lactamases, which can inactivate penicillin.[1]

References

- 1. Penicillin - Wikipedia [en.wikipedia.org]
- 2. Penicillin X Sodium Salt | C₁₆H₁₇N₂NaO₅S | CID 129318428 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. news-medical.net [news-medical.net]
- 4. my.clevelandclinic.org [my.clevelandclinic.org]
- 5. Minimum inhibitory concentration - Wikipedia [en.wikipedia.org]
- 6. The Minimum Inhibitory Concentration of Antibiotics: Methods, Interpretation, Clinical Relevance - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Antibiotic sensitivity testing - Wikipedia [en.wikipedia.org]
- 8. mdpi.com [mdpi.com]
- 9. apec.org [apec.org]
- 10. Weird Science: Penicillin and the Cell Wall | manoa.hawaii.edu/ExploringOurFluidEarth [manoa.hawaii.edu]
- 11. The mechanism of action of penicillin. Penicillin acylates the active site of Bacillus stearothermophilus D-alanine carboxypeptidase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. litfl.com [litfl.com]
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